

Application Note: **Benzoic Acid** as a Primary Standard in Titrimetric Analysis

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Introduction

In the realm of analytical chemistry, particularly in titrimetric analysis, the accuracy of results hinges on the precise concentration of the titrant. A primary standard is a substance of high purity that is used to standardize a titrant solution. **Benzoic acid** (C₆H₅COOH) is a widely recognized and utilized primary standard for the standardization of basic solutions, such as sodium hydroxide (NaOH), in academic and industrial laboratories.[1][2][3] Its suitability stems from a combination of desirable properties, including high purity, stability, and a relatively high molar mass.[1]

Properties of **Benzoic Acid** as a Primary Standard

Benzoic acid's utility as a primary standard is underpinned by several key characteristics:

- High Purity: It is readily available in a highly purified form (≥99.5%), which is essential for accurate standardization.[4]
- Stability: Benzoic acid is stable under normal laboratory conditions. It is not hygroscopic, meaning it does not readily absorb moisture from the atmosphere, which could alter its mass.[1]
- High Molar Mass: With a molar mass of 122.12 g/mol, weighing errors are minimized, leading to more accurate concentration calculations.[1][5]



- Solubility: While only slightly soluble in cold water, its solubility increases significantly in hot water and in alcohols, allowing for convenient preparation of standard solutions.[5][6][7]
- Well-Defined Reaction: It reacts with strong bases like sodium hydroxide in a clear 1:1 stoichiometric ratio, simplifying calculations.[1]

Principle of Standardization

The standardization of a sodium hydroxide solution using **benzoic acid** involves a neutralization reaction. A precisely weighed amount of pure **benzoic acid** is dissolved in a suitable solvent and then titrated with the NaOH solution of unknown concentration. The reaction proceeds as follows:

 $C_6H_5COOH(aq) + NaOH(aq) \rightarrow C_6H_5COONa(aq) + H_2O(l)$

The endpoint of the titration, where all the **benzoic acid** has been neutralized by the NaOH, is typically determined using a colorimetric indicator, such as phenolphthalein, which changes from colorless to pink in a basic solution.[1][8] By knowing the mass of the **benzoic acid** and the volume of NaOH solution required to reach the endpoint, the exact molarity of the NaOH solution can be calculated.

Experimental Protocol: Standardization of Sodium Hydroxide Solution using Benzoic Acid

This protocol details the steps for preparing a standard **benzoic acid** solution and using it to accurately determine the concentration of a sodium hydroxide solution.

Materials and Reagents

- Analytical grade benzoic acid (C₆H₅COOH)
- Sodium hydroxide (NaOH) pellets
- Distilled or deionized water
- Ethanol (95%) or Propan-2-ol[4]
- Phenolphthalein indicator solution



- Analytical balance
- Volumetric flasks (250 mL, 1000 mL)
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flasks (250 mL)
- Beakers
- Magnetic stirrer and stir bar (optional)

Procedure

Part 1: Preparation of ~0.1 M Sodium Hydroxide Solution

- Accurately weigh approximately 4.0 g of NaOH pellets into a beaker.
- Carefully add about 500 mL of distilled water and stir until the pellets are completely dissolved. Caution: The dissolution of NaOH is exothermic.
- Transfer the cooled solution to a 1000 mL volumetric flask and dilute to the mark with distilled water.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.

Part 2: Preparation of Standard Benzoic Acid Solution

- Accurately weigh approximately 0.5 g of dry, analytical grade benzoic acid into a 100 mL beaker.[8] Record the exact mass.
- Add about 20 mL of ethanol to dissolve the benzoic acid.[8] Gentle warming may be required to facilitate dissolution.
- Quantitatively transfer the dissolved **benzoic acid** to a 250 mL volumetric flask.



- Rinse the beaker with small portions of distilled water and add the rinsings to the volumetric flask.
- Dilute the solution to the 250 mL mark with distilled water and mix thoroughly.

Part 3: Titration and Standardization

- Rinse the burette with a small amount of the prepared NaOH solution and then fill the burette
 with the NaOH solution, ensuring no air bubbles are present in the tip. Record the initial
 burette reading.
- Pipette 25.00 mL of the standard **benzoic acid** solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of phenolphthalein indicator to the benzoic acid solution in the Erlenmeyer flask.[1]
- Titrate the **benzoic acid** solution with the NaOH solution from the burette while continuously swirling the flask.
- Continue the titration until the first permanent faint pink color persists for at least 30 seconds.
 This is the endpoint.
- Record the final burette reading.
- Repeat the titration at least two more times with fresh aliquots of the benzoic acid solution to ensure precision.

Calculations

- Calculate the moles of benzoic acid used: Moles of C₆H₅COOH = Mass of C₆H₅COOH (g) / Molar mass of C₆H₅COOH (122.12 g/mol)
- Calculate the volume of NaOH used: Volume of NaOH (L) = (Final burette reading (mL) -Initial burette reading (mL)) / 1000
- Calculate the molarity of the NaOH solution: Based on the 1:1 stoichiometry of the reaction, the moles of NaOH are equal to the moles of benzoic acid at the equivalence point. Molarity of NaOH (mol/L) = Moles of C₆H₅COOH / Volume of NaOH (L)



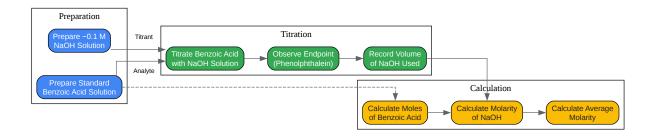
• Calculate the average molarity: Calculate the molarity for each trial and determine the average value.

Data Presentation

Parameter	Trial 1	Trial 2	Trial 3
Mass of Benzoic Acid (g)			
Moles of Benzoic Acid (mol)	_		
Initial Burette Reading (mL)	_		
Final Burette Reading (mL)	-		
Volume of NaOH used (mL)	-		
Molarity of NaOH (mol/L)	-		
Average Molarity of NaOH (mol/L)	\multicolumn{3}{c	X }	

Experimental Workflow





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